

# Physical and chemical properties of C.I. Reactive Black 39

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Reactive Black 39*

Cat. No.: *B15552045*

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## An In-depth Technical Guide to C.I. Reactive Black 39

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of C.I. **Reactive Black 39**, a significant dye in the textile industry. This document details its chemical identity, physicochemical characteristics, and fastness properties, along with standardized experimental protocols for its analysis. The information is intended to support research and development activities requiring a thorough understanding of this reactive dye.

## Chemical Identity and Properties

C.I. **Reactive Black 39** is a double azo, bifunctional reactive dye known for its deep black shade and good fastness properties on cellulosic fibers.<sup>[1][2]</sup> Its chemical structure incorporates two reactive groups, enhancing its fixation efficiency.

## General Information

Property	Value	Reference
C.I. Name	Reactive Black 39	<a href="#">[1]</a>
C.I. Number	205071	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	68259-02-9	<a href="#">[4]</a>
Molecular Formula	C <sub>25</sub> H <sub>14</sub> ClN <sub>10</sub> Na <sub>5</sub> O <sub>16</sub> S <sub>5</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	1021.16 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
IUPAC Name	Pentasodium 4-Amino-6-[[5-[(4-amino-6-chloro-1,3,5-triazin-2-yl)amino]-2-sulphonatophenyl]azo]-3-[(2,5-disulphonatophenyl)azo]-5-hydroxynaphthalene-2,7-disulphonate	<a href="#">[6]</a>
Canonical SMILES	<chem>C1=CC(=C(C=C1NC2=NC(=N C(=N2)N)Cl)N=NC3=C(C4=C(C(=C(C=C4C=C3S(=O)(=O)[O-])S(=O)(=O)[O-])N)O)S(=O)(=O)[O-].[Na+].[Na+].[Na+].[Na+].[Na+].[Na+].[Na+]</chem>	<a href="#">[2]</a>

## Physical Properties

Property	Value	Reference
Physical State	Black Powder	<a href="#">[5]</a> <a href="#">[7]</a>
Odor	Odorless	<a href="#">[7]</a>
Solubility in Water	> 300 g/L	<a href="#">[5]</a>
Insolubility in Water	≤ 0.02%	<a href="#">[5]</a>

## Chemical Properties and Manufacturing

C.I. **Reactive Black 39** is synthesized through a multi-step process involving the diazotization of 2,4-Diaminobenzenesulfonic acid and 2-Aminobenzene-1,4-disulfonic acid.<sup>[1]</sup> These are then coupled with 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid under different pH conditions.<sup>[1]</sup> The resulting intermediate is then condensed with 2,4,6-Trichloro-1,3,5-triazine, followed by ammoniation.<sup>[1]</sup> The dye's reactivity stems from the chloro-s-triazine group, which forms a covalent bond with the hydroxyl groups of cellulosic fibers under alkaline conditions.

## Fastness Properties

The fastness properties of C.I. **Reactive Black 39** on cotton fabric are summarized below. The ratings are based on a scale of 1 to 5, where 5 indicates the highest fastness.

Fastness Property	Test Method	Rating	Reference
Light	ISO 105 B02	5-6	<a href="#">[5]</a>
Water (Severe)	ISO 105 E01	Effect: 5, Stain: 4-5	<a href="#">[5]</a>
Chlorinated Water (20mg/l active chlorine)	ISO 105 E03	Effect: 5, Stain: 3-4	<a href="#">[5]</a>
Perspiration (Alkaline)	ISO 105 E04	Effect: 4-5, Stain: 4	<a href="#">[5]</a>
Perspiration (Acid)	ISO 105 E04	Effect: 5, Stain: 4	<a href="#">[5]</a>
Rubbing (Dry)	ISO 105 X12	5	<a href="#">[5]</a>
Rubbing (Wet)	ISO 105 X12	3-4	<a href="#">[5]</a>

## Experimental Protocols

The following are detailed methodologies for key experiments related to the characterization and application of C.I. **Reactive Black 39**.

## Determination of Wavelength of Maximum Absorption ( $\lambda_{\text{max}}$ )

Objective: To determine the  $\lambda_{\text{max}}$  of C.I. **Reactive Black 39** in an aqueous solution.

#### Apparatus and Reagents:

- UV-Visible Spectrophotometer
- Volumetric flasks (100 mL, 1000 mL)
- Pipettes
- Analytical balance
- Distilled water
- C.I. **Reactive Black 39** dye powder

#### Procedure:

- Stock Solution Preparation: Accurately weigh 100 mg of C.I. **Reactive Black 39** and dissolve it in a small amount of distilled water in a 1000 mL volumetric flask. Make up the volume to the mark with distilled water to obtain a 100 mg/L stock solution.
- Working Solution Preparation: Pipette 10 mL of the stock solution into a 100 mL volumetric flask and dilute to the mark with distilled water to obtain a 10 mg/L working solution.
- Spectrophotometric Analysis:
  - Calibrate the UV-Visible spectrophotometer with distilled water as the blank.
  - Scan the absorbance of the working solution over the visible range of the spectrum (typically 400-700 nm).
  - Record the wavelength at which the maximum absorbance occurs. This is the  $\lambda_{\text{max}}$ .

## Dye Fixation Efficiency on Cotton

Objective: To quantify the percentage of dye that covalently bonds to the cotton fiber during the dyeing process.

**Apparatus and Reagents:**

- Laboratory dyeing machine (e.g., pot dyer, beaker dyer)
- Spectrophotometer
- Cotton fabric (scoured and bleached)
- C.I. **Reactive Black 39**
- Sodium chloride (NaCl)
- Sodium carbonate (Na<sub>2</sub>CO<sub>3</sub>)
- Non-ionic detergent
- Volumetric flasks and pipettes

**Procedure:**

- Dyeing:
  - Prepare a dyebath with a known concentration of C.I. **Reactive Black 39** (e.g., 2% on weight of fabric, owf).
  - Add a known weight of cotton fabric to the dyebath at room temperature.
  - Add a specified amount of sodium chloride (e.g., 60 g/L) to promote dye exhaustion.
  - Run the dyeing machine for 30 minutes.
  - Add a specified amount of sodium carbonate (e.g., 20 g/L) to raise the pH and initiate fixation.
  - Continue dyeing at a specified temperature (e.g., 60°C) for 60 minutes.
- Measurement of Unfixed Dye:
  - After dyeing, collect the entire dyebath and any wash liquors.

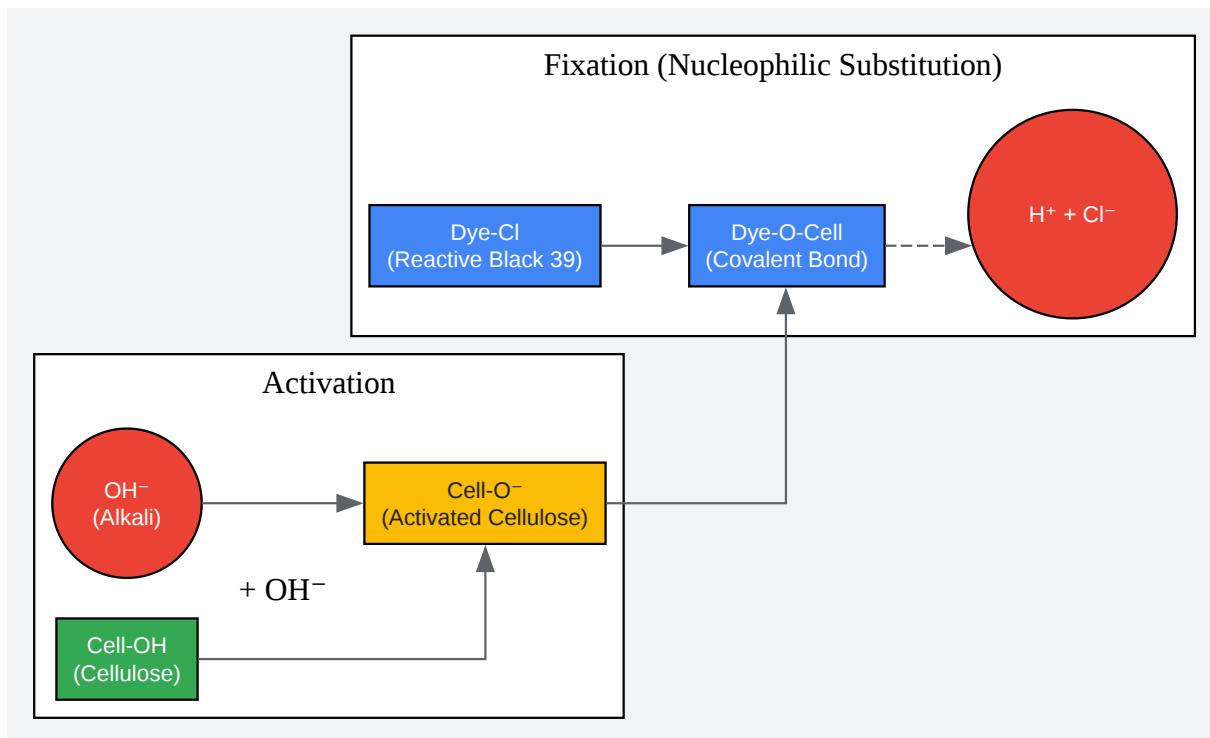
- Measure the absorbance of this solution at the  $\lambda_{\text{max}}$  of the dye using a spectrophotometer.
- Calculate the amount of unfixed dye using a pre-determined calibration curve.
- Soaping and Rinsing:
  - Rinse the dyed fabric thoroughly with cold water.
  - Wash the fabric with a solution of non-ionic detergent (e.g., 2 g/L) at the boil for 15 minutes to remove any unfixed dye.
  - Rinse the fabric again and air dry.
- Calculation of Fixation Efficiency (F%):
  - $F\% = [( \text{Initial amount of dye} - \text{Amount of unfixed dye} ) / \text{Initial amount of dye}] \times 100$

## Diagrams

### Chemical Structure of C.I. Reactive Black 39

Caption: 2D structure of C.I. **Reactive Black 39**.

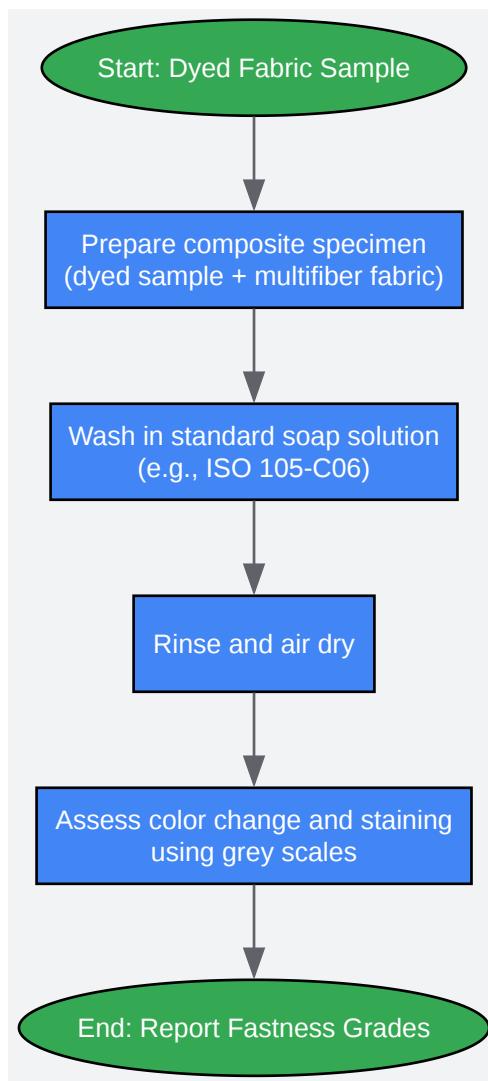
### Reaction Pathway with Cellulose



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Caption: Covalent fixation of **Reactive Black 39** on cellulose.

## Experimental Workflow for Wash Fastness Test



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Caption: Workflow for ISO 105-C06 wash fastness testing.

## Toxicological Information

C.I. **Reactive Black 39** is classified as harmful if swallowed and may cause irritation to the skin, eyes, and respiratory tract.<sup>[7]</sup> Prolonged or repeated contact may cause skin irritation in sensitive individuals.<sup>[7]</sup> Mutagenicity data has been reported, but to the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.<sup>[7]</sup> It is important to handle this substance with appropriate personal protective equipment, including gloves, safety goggles, and a respirator, especially in dusty conditions.<sup>[7]</sup>

## Applications

The primary application of C.I. **Reactive Black 39** is in the dyeing and printing of cellulosic fibers such as cotton and viscose.<sup>[5]</sup> It is suitable for various fixation methods, including one-phase printing under saturated steam conditions and high-temperature steaming.<sup>[5]</sup> Beyond textiles, reactive dyes are also utilized as tools in biological research for observing cellular structures and tracking biomolecules.<sup>[6][8]</sup>

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- To cite this document: BenchChem. [Physical and chemical properties of C.I. Reactive Black 39]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15552045#physical-and-chemical-properties-of-c-i-reactive-black-39>

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